

Application Notes and Protocols for HENECA

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Compound of Interest

Compound Name: *Heneca*
Cat. No.: *B1226682*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and experimental use of **HENECA**, a selective A2A adenosine receptor agonist.

Product Information

- Product Name: **HENECA**
- Synonyms: 2-Hexynyl-5'-N-ethylcarboxamidoadenosine
- Biological Description: A selective A2A adenosine receptor agonist with a K_i value of 2.2 nM. It demonstrates good selectivity for the A2A receptor over the A1 receptor. **HENECA** has been shown to have antiaggregatory activity, increase cAMP accumulation ($EC_{50} = 43$ nM), and inhibit the production of superoxide anions in neutrophils ($EC_{50} = 3.63$ nM).

Physicochemical Properties

The quantitative data for **HENECA** is summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C18H24N6O4	
Molecular Weight	388.4 g/mol	
CAS Number	141018-30-6	[1]
Purity	>99%	
Form	Solid	
Solubility	DMSO: up to 100 mM Ethanol: up to 50 mM (with heating)	[1]
Storage	Store at +4°C for up to 12 months.	

Experimental Protocols

3.1. Preparation of Stock Solutions

This protocol details the steps for dissolving **HENECA** to create stock solutions for in vitro experiments.

3.1.1. Materials

- **HENECA** solid
- Dimethyl sulfoxide (DMSO), sterile
- Ethanol (200 proof), sterile
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath (optional, for ethanol dissolution)

3.1.2. Protocol for Dissolving **HENECA** in DMSO (up to 100 mM)

- Calculate the required amount of **HENECA** and DMSO to achieve the desired stock concentration.
 - Example for a 10 mM stock solution: To prepare 1 mL of a 10 mM stock, weigh out 3.884 mg of **HENECA**.
- Aseptically add the weighed **HENECA** to a sterile conical tube.
- Add the calculated volume of sterile DMSO to the tube.
- Vortex the solution for 1-2 minutes until the **HENECA** is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.

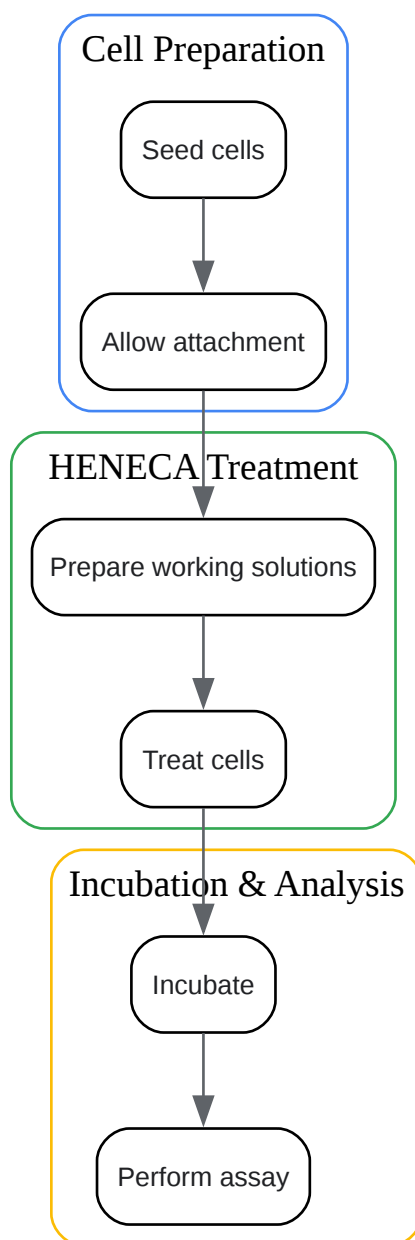
3.1.3. Protocol for Dissolving **HENECA** in Ethanol (up to 50 mM)

- Calculate the required amount of **HENECA** and ethanol.
- Aseptically add the weighed **HENECA** to a sterile conical tube.
- Add the calculated volume of sterile ethanol.
- Vortex the solution. Gentle heating in a water bath (37-50°C) may be required to fully dissolve the compound.^[1]
- Once dissolved, allow the solution to cool to room temperature.
- Aliquot and store as described for the DMSO stock solution.

3.2. General Protocol for Cell-Based Assays

This protocol provides a general workflow for treating cells with **HENECA**.

3.2.1. Workflow Diagram



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Caption: A general workflow for cell-based experiments using **HENECA**.

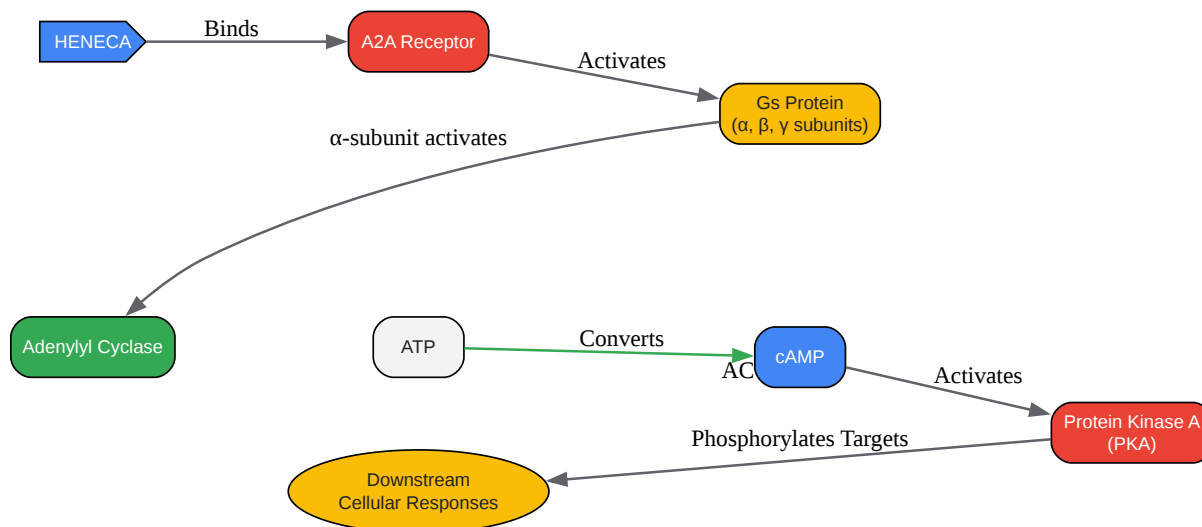
3.2.2. Detailed Steps

- Cell Seeding: Plate cells at the desired density in appropriate culture vessels and allow them to adhere and reach the desired confluency.
- Preparation of Working Solutions:

- Thaw an aliquot of the **HENECA** stock solution.
- Prepare serial dilutions of the **HENECA** stock solution in serum-free media or the appropriate assay buffer to achieve the final desired concentrations (e.g., 10-200 nM).
- Important: Ensure the final concentration of the solvent (DMSO or ethanol) in the culture media is consistent across all conditions and does not exceed a level toxic to the cells (typically <0.5%). A vehicle control (media with the same final solvent concentration) must be included.
- Cell Treatment:
 - Remove the culture medium from the cells.
 - Add the prepared **HENECA** working solutions to the respective wells.
 - Include a vehicle control and a positive control if available.
- Incubation: Incubate the cells for the desired period (e.g., 24 hours) under standard culture conditions (e.g., 37°C, 5% CO₂).
- Downstream Analysis: Following incubation, perform the desired assay, such as cAMP measurement, cytokine analysis, or gene expression studies.

Signaling Pathway

HENECA, as an A_{2A} adenosine receptor agonist, primarily signals through the G_s alpha subunit of the G-protein coupled receptor. This leads to the activation of adenylyl cyclase, which in turn increases intracellular cyclic AMP (cAMP) levels. Elevated cAMP then activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including transcription factors like CREB.



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References

- 1. [labsolu.ca](https://www.labsolu.ca) [[labsolu.ca](https://www.labsolu.ca)]
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